

An In-depth Technical Guide to Dodecylbenzene and its Derivatives

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Compound of Interest

Compound Name: Didecylbenzene

Cat. No.: B15176053

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A Note on Nomenclature: The term "**didecylbenzene**" is not commonly found in chemical literature and is likely a misspelling of dodecylbenzene. This guide will focus on dodecylbenzene and its commercially significant sulfonated derivatives, which are major components of anionic surfactants.

This technical guide provides a comprehensive overview of dodecylbenzene, focusing on its chemical properties, synthesis, toxicological data, and biological interactions. The information is tailored for researchers, scientists, and professionals in drug development and environmental science.

Chemical Identification and Properties

Dodecylbenzene is an organic compound consisting of a C12 alkyl group (dodecyl) attached to a phenyl group. It is the parent compound for a class of surfactants known as linear alkylbenzene sulfonates (LAS). The position of the phenyl group along the linear alkyl chain can vary, leading to different isomers.

Molecular Formula: $C_{18}H_{30}$ [\[1\]](#)

Below is a summary of the common identifiers for dodecylbenzene and its isomers.

Identifier	Value
Molecular Formula	C18H30
IUPAC Name	Dodecylbenzene
Synonyms	Laurylbenzene, Phenyldecane, n-Dodecylbenzene
CAS Number (n-Dodecylbenzene)	123-01-3
CAS Number (Isomer Mixture)	29986-57-0
CAS Number (Branched Chain)	25265-78-5

Synthesis and Application

Dodecylbenzene is primarily produced through the alkylation of benzene with linear mono-olefins. The resulting linear alkylbenzene (LAB) is then sulfonated to produce linear alkylbenzene sulfonic acid. This acid is subsequently neutralized, most commonly with sodium hydroxide, to form sodium dodecylbenzene sulfonate (SDBS), a key active ingredient in laundry and dishwashing detergents.[\[2\]](#)

This protocol describes a laboratory-scale sulfonation of dodecylbenzene.

Materials:

- Dodecylbenzene
- 98% Sulfuric acid
- Water
- Separatory funnel
- Reaction vessel with stirrer, thermometer, and reflux condenser

Procedure:

- Add 35 mL of dodecylbenzene to the reaction vessel.

- While stirring, slowly add 35 mL of 98% sulfuric acid, ensuring the temperature does not exceed 40°C.
- After the addition is complete, raise the temperature to 60-70°C and maintain for 2 hours.
- Cool the mixture to 40-50°C and slowly add approximately 15 mL of water.
- Transfer the mixture to a separatory funnel and allow the layers to separate.
- Remove the lower aqueous layer containing inorganic salts, retaining the upper organic phase which is the dodecylbenzene sulfonic acid.
- The resulting acid can then be neutralized with a base like sodium hydroxide to produce sodium dodecylbenzene sulfonate.

This protocol is adapted from a general sulfonation reaction description.^[3]

Toxicological Data

The toxicity of dodecylbenzene and its sulfonated derivatives (LAS) has been studied in various organisms. Generally, LAS is considered to have low acute toxicity to humans but can be an irritant at high concentrations.^{[4][5]} Its environmental impact is of greater concern, particularly in aquatic ecosystems.

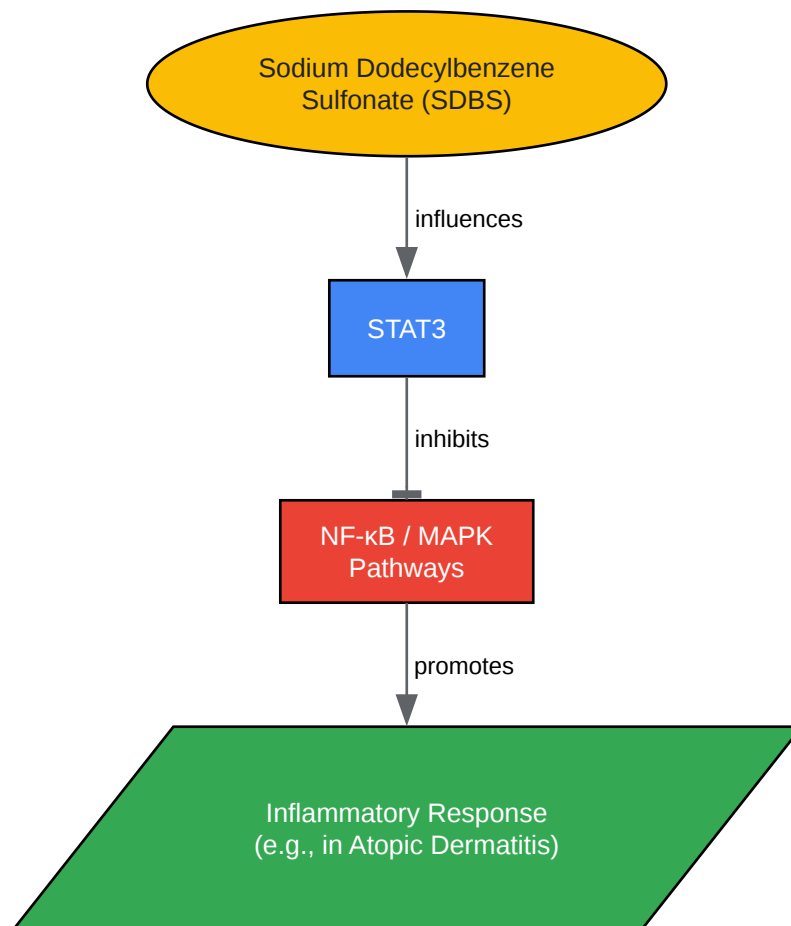
Table of Aquatic Toxicity for Linear Alkylbenzene Sulfonates (LAS)

Organism	Endpoint	Concentration	Alkyl Chain Length	Reference
Daphnia magna	EC50	0.68 mg/L	C14	[6]
Daphnia magna	EC50	2.6 mg/L	C13	[6]
Daphnia magna	EC50	5.9 mg/L	C12	[6]
Daphnia magna	EC50	21.2 mg/L	C11	[6]
Daphnia magna	EC50	27.6 mg/L	C10	[6]
Fish (General)	Acute Toxicity	0.5 - 20 mg/L	Mixture	[6]
Algae (General)	EC50	0.1 - 100 mg/L	Mixture	[6]
Potamogeton perfoliatus	Significant Damage	> 10 mg/L	Mixture	[1]

Biological Interactions and Signaling Pathways

While primarily known for their surfactant properties, recent research has indicated that dodecylbenzene derivatives can interact with biological systems in complex ways.

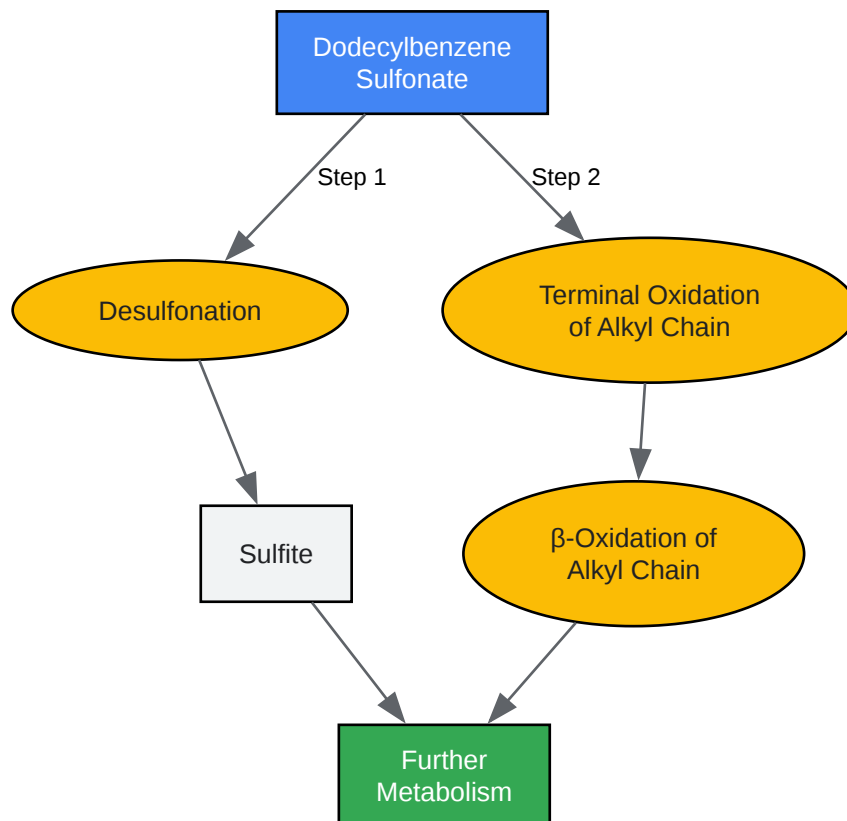
A recent study has shown that SDBS can alleviate atopic dermatitis-like inflammatory responses. The proposed mechanism involves the inhibition of the NF- κ B (nuclear factor kappa B) and MAPK (mitogen-activated protein kinase) signaling pathways in a STAT3 (signal transducer and activator of transcription 3) dependent manner.[7][8] This suggests that SDBS may have anti-inflammatory properties, a finding that could have implications for its use in consumer products.[7]

Simplified NF- κ B/MAPK Signaling Pathway Inhibition by SDBS[Click to download full resolution via product page](#)

Caption: Inhibition of inflammatory pathways by SDBS.

The environmental fate of dodecylbenzene sulfonates is largely determined by microbial degradation. Studies have shown that bacteria can metabolize these compounds. The process is thought to initiate with the oxidation of the terminal methyl group of the alkyl chain, followed by a β -oxidation pathway. The sulfonate group is removed as sulfite, which is then further metabolized.[9]

Proposed Biodegradation Pathway of Dodecylbenzene Sulfonate



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Caption: Microbial degradation of dodecylbenzene sulfonate.

Conclusion

Dodecylbenzene and its sulfonated derivatives are compounds of significant industrial importance. While their primary application is in cleaning products, ongoing research continues to reveal their complex interactions with biological and environmental systems. For researchers, a thorough understanding of their synthesis, toxicology, and metabolic pathways is crucial for developing safer and more effective products and for assessing their environmental impact.

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References

- 1. Toxicity of linear alkylbenzene sulfonate to aquatic plant *Potamogeton perfoliatus* L - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Dodecylbenzene - Wikipedia [en.wikipedia.org]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. chembridgesgroup.com [chembridgesgroup.com]
- 5. Amended safety assessment of dodecylbenzenesulfonate, decylbenzenesulfonate, and tridecylbenzenesulfonate salts as used in cosmetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. cleaninginstitute.org [cleaninginstitute.org]
- 7. The anionic surfactant Sodium Dodecyl Benzene Sulfonate alleviates inflammatory responses in atopic dermatitis via NFκB/MAPK pathways in a STAT3-dependent manner - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. The anionic surfactant Sodium Dodecyl Benzene Sulfonate alleviates inflammatory responses in atopic dermatitis via NFκB/MAPK pathways in a STAT3-dependent manner - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Microbial metabolism of alkylbenzene sulphonates. Bacterial metabolism of undecylbenzene-p-sulphonate and dodecylbenzene-p-sulphonate [ore.exeter.ac.uk]
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